

# Clovanediol Diacetate: A Technical Guide to Its Natural Source and Putative Discovery

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Compound of Interest		
Compound Name:	Clovanediol diacetate	
Cat. No.:	B1630791	Get Quote

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#### **Abstract**

Clovanediol diacetate is a sesquiterpenoid natural product that has been identified from the plant Psidium guajava, commonly known as guava. Sesquiterpenoids are a class of C15 terpenoids known for their diverse chemical structures and significant biological activities. This technical guide provides a comprehensive overview of clovanediol diacetate, focusing on its discovery, natural source, and the general experimental protocols relevant to its isolation and characterization. Due to the absence of a readily accessible primary research article detailing the initial discovery, this guide presents a putative discovery and isolation workflow based on established phytochemical methodologies for sesquiterpenoids from Psidium guajava.

## Introduction

Psidium guajava L., a member of the Myrtaceae family, is a plant widely distributed in tropical and subtropical regions.[1] Traditionally, its leaves have been used in folk medicine to treat a variety of ailments, which has prompted extensive phytochemical investigations. These studies have revealed a rich chemical profile, including a significant number of flavonoids, tannins, and terpenoids, particularly sesquiterpenoids.[1] **Clovanediol diacetate**, a sesquiterpenoid with the molecular formula C<sub>19</sub>H<sub>30</sub>O<sub>4</sub>, has been reported as a constituent of Psidium guajava.[2] This guide aims to consolidate the available information on **clovanediol diacetate** and provide a technical framework for its study.



# **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **clovanediol diacetate** is presented in Table 1. This data is essential for its identification and characterization in a laboratory setting.

Property	Value	Reference
Chemical Name	Clovanediol diacetate	[2]
CAS Number	2649-68-5	[2]
Molecular Formula	C19H30O4	[2]
Molecular Weight	322.44 g/mol	
Class	Sesquiterpenoid	[2]
Natural Source	Psidium guajava	

Table 1: Chemical and Physical Properties of Clovanediol Diacetate

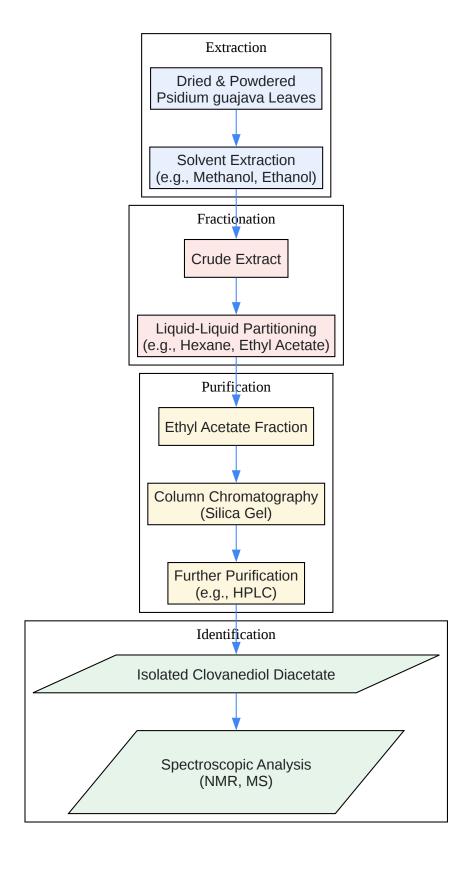
### **Natural Source Identification**

The primary natural source identified for **clovanediol diacetate** is the plant Psidium guajava L. (guava). Various parts of the guava plant are known to produce a diverse array of secondary metabolites. The leaves, in particular, are a well-documented source of sesquiterpenoids.[1] The specific variety of P. guajava, geographical location, and harvesting time can influence the qualitative and quantitative composition of its phytochemicals.

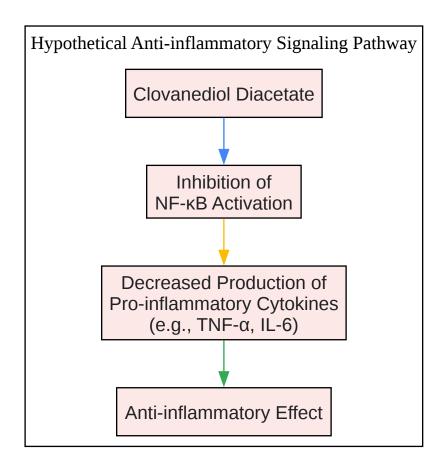
# **Putative Discovery and Isolation Workflow**

While the original publication detailing the discovery of **clovanediol diacetate** is not readily available in the searched scientific literature, a general workflow for the isolation of sesquiterpenoids from Psidium guajava leaves can be described. This process typically involves extraction, fractionation, and chromatographic purification.









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## References

- 1. mdpi.com [mdpi.com]
- 2. ijpbs.com [ijpbs.com]
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